

Technical Data Sheet: (S)-4-Benzyl-3-propionyloxazolidin-2-one

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Compound of Interest

Compound Name: (S)-4-Benzyl-3-propionyloxazolidin-2-one

Cat. No.: B132915

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Abstract

This document provides a technical overview of the molecular properties of **(S)-4-Benzyl-3-propionyloxazolidin-2-one**, a chiral auxiliary widely used in the asymmetric synthesis of various pharmaceuticals and fine chemicals.^[1] Key physicochemical data, including molecular formula and weight, are presented. The methodology for the calculation of its molecular weight is detailed, and a structural representation is provided for reference. This guide is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **(S)-4-Benzyl-3-propionyloxazolidin-2-one** have been determined and are summarized below. This data is critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

| Identifier | Value | Source |
|-------------------|---|--------------|
| Molecular Formula | C ₁₃ H ₁₅ NO ₃ | [1][2][3][4] |
| Molecular Weight | 233.26 g/mol | [1][2][4] |
| CAS Number | 101711-78-8 | [2][4] |

Methodology for Molecular Weight Determination

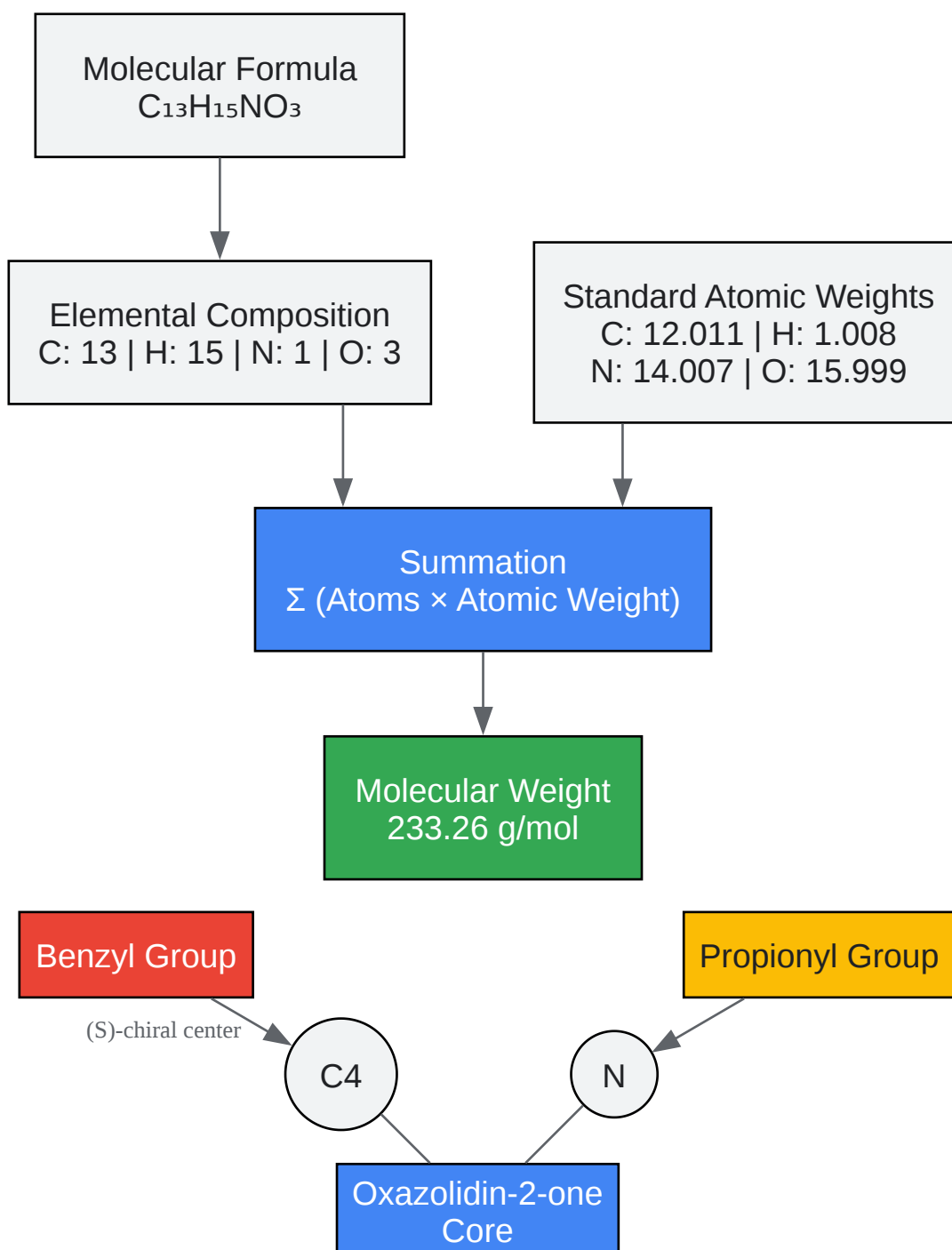
The molecular weight of a compound is a fundamental property derived from its molecular formula and the standard atomic weights of its constituent elements. It represents the mass of one mole of the substance.

Protocol for Calculation:

- Identify the Molecular Formula: The established molecular formula for **(S)-4-Benzyl-3-propionyloxazolidin-2-one** is $C_{13}H_{15}NO_3$.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Determine Elemental Composition: The formula indicates the number of atoms of each element in one molecule:
 - Carbon (C): 13 atoms
 - Hydrogen (H): 15 atoms
 - Nitrogen (N): 1 atom
 - Oxygen (O): 3 atoms
- Utilize Standard Atomic Weights: The calculation employs the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).
 - Atomic weight of C \approx 12.011 u
 - Atomic weight of H \approx 1.008 u
 - Atomic weight of N \approx 14.007 u
 - Atomic weight of O \approx 15.999 u
- Calculate Total Molecular Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule.
 - Mass = $(13 \times 12.011) + (15 \times 1.008) + (1 \times 14.007) + (3 \times 15.999)$

- Mass = 156.143 + 15.120 + 14.007 + 47.997
- Molecular Weight \approx 233.267 g/mol

The workflow for this calculation is visualized in the diagram below.



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References

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